Spectroscopic Profile of Arillatose B: A Technical Guide

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Compound of Interest

Compound Name:	*Arillatose B*
CAS No.:	*137941-45-8*
Cat. No.:	*B1179787*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Arillatose B**, a phenylpropanoid sucrose ester. The information presented herein is crucial for the identification, characterization, and further investigation of this natural product in research and drug development contexts. **Arillatose B**, also known as 6'-O-feruloylsucrose, is a sucrose ester that has been isolated from the roots of Polygala arillata.[1] Its structure has been elucidated through extensive spectroscopic analysis.

Chemical Structure

Arillatose B possesses the chemical formula $C_{22}H_{30}O_{14}$ and a molecular weight of 518.47 g/mol . The structure consists of a sucrose backbone with a feruloyl group esterified at the 6'-position of the fructofuranosyl moiety.

Spectroscopic Data

The structural elucidation of **Arillatose B** relies on a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. The following tables summarize the key

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quantitative data obtained from these analyses.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a critical tool for determining the elemental composition and exact mass of a molecule.

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula	Description
HR-FABMS	541.1581 $[M+Na]^+$	$C_{22}H_{30}O_{14}Na$	Calculated for $C_{22}H_{30}O_{14}Na$, 541.1584

Nuclear Magnetic Resonance (NMR) Data

^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of each proton and carbon atom in the molecule, respectively. The assignments presented here are based on 1D and 2D NMR experiments, including COSY, HSQC, and HMBC.

Table 1: ^1H NMR Spectroscopic Data for **Arillatose B** (500 MHz, CD_3OD)

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Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz
Glucopyranosyl moiety			
1	5.39	d	3.5
2	3.46	dd	10.0, 3.5
3	3.65	t	10.0
4	3.28	t	10.0
5	3.73	m	
6a	3.79	dd	12.0, 5.5
6b	3.69	dd	12.0, 2.0
Fructofuranosyl moiety			
1'a	3.65	d	12.0
1'b	3.59	d	12.0
3'	4.09	d	8.0
4'	3.82	d	8.0
5'	4.18	m	
6'a	4.45	dd	12.0, 2.5
6'b	4.38	dd	12.0, 5.5
Feruloyl moiety			
2''	7.18	d	1.5
5''	6.80	d	8.0
6''	7.07	dd	8.0, 1.5
7''	7.60	d	16.0

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8''	6.43	d	16.0
OMe	3.88	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Arillatose B** (125 MHz, CD_3OD)

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Position	Chemical Shift (δ) ppm
Glucopyranosyl moiety	
1	93.1
2	73.1
3	74.0
4	71.0
5	74.3
6	61.9
Fructofuranosyl moiety	
1'	63.8
2'	104.9
3'	77.9
4'	75.9
5'	82.5
6'	64.9
Feruloyl moiety	
1''	127.9
2''	111.5
3''	149.2
4''	150.0
5''	116.5
6''	124.2
7''	147.1
8''	115.1

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9''	168.6
OMe	56.4

Experimental Protocols

The spectroscopic data presented above were acquired using standard, well-established methodologies in the field of natural product chemistry.

NMR Spectroscopy

^{1}H and ^{13}C NMR spectra were recorded on a 500 MHz spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent peak of methanol-d_4 (CD_3OD; δH 3.31, δC 49.0). Standard pulse sequences were utilized for 2D NMR experiments (COSY, HSQC, HMBC) to establish connectivities and assign all proton and carbon signals unequivocally.

Mass Spectrometry

High-resolution fast atom bombardment mass spectrometry (HR-FABMS) was used to determine the exact mass and elemental composition of **Arillatose B**. The sample was ionized using a suitable matrix, and the mass-to-charge ratio of the resulting ions was measured.

Data Interpretation and Structural Confirmation

The ^{1}H NMR spectrum of **Arillatose B** shows characteristic signals for a sucrose moiety and a feruloyl group. The anomeric proton of the glucopyranosyl unit appears as a doublet at δ 5.39 with a small coupling constant (J = 3.5 Hz), indicative of an α-configuration. The protons of the feruloyl group exhibit signals in the aromatic and olefinic regions, consistent with its structure.

The ^{13}C NMR spectrum further confirms the presence of 22 carbon atoms. The downfield shift of the C-6' signal of the fructofuranosyl moiety to δ 64.9, compared to unsubstituted sucrose, confirms the esterification at this position. This is further supported by HMBC correlations between the H-6' protons (δ 4.45 and 4.38) and the carbonyl carbon of the feruloyl group (C-9'', δ 168.6).

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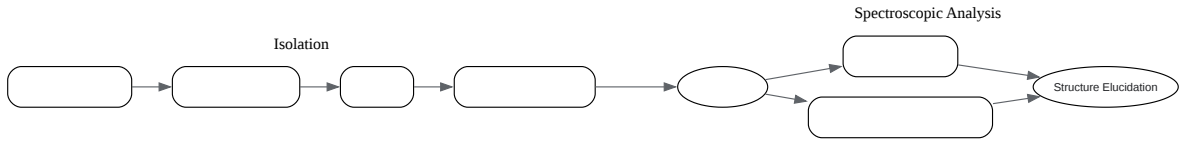
The HR-FABMS data provided the exact mass of the sodium adduct of **Arillatose B**, which was in close agreement with the calculated value for the molecular formula $C_{22}H_{30}O_{14}Na$, thus confirming its elemental composition.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of **Arillatose B**.



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Caption: Workflow for the isolation and structural elucidation of **Arillatose B**.

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References

- 1. Oligosaccharide esters from the roots of Polygala arillata - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of Arillatose B: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179787/docs#spectroscopic-profile-of-arillatose-b-a-technical-guide]

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